

Application Notes and Protocols for Cyclic MKEY TFA Cell-Based Assays

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Compound of Interest

Compound Name: Cyclic mkey tfa

Cat. No.: B15611048

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Introduction

The formation of heterodimers between chemokines represents a critical mechanism for amplifying inflammatory responses. One such clinically relevant heterodimer is formed between CXCL4 (platelet factor 4) and CCL5 (RANTES), which synergistically enhances the recruitment of leukocytes to sites of inflammation. This enhanced leukocyte trafficking is implicated in the pathogenesis of various inflammatory diseases, including atherosclerosis, aortic aneurysm, and stroke.

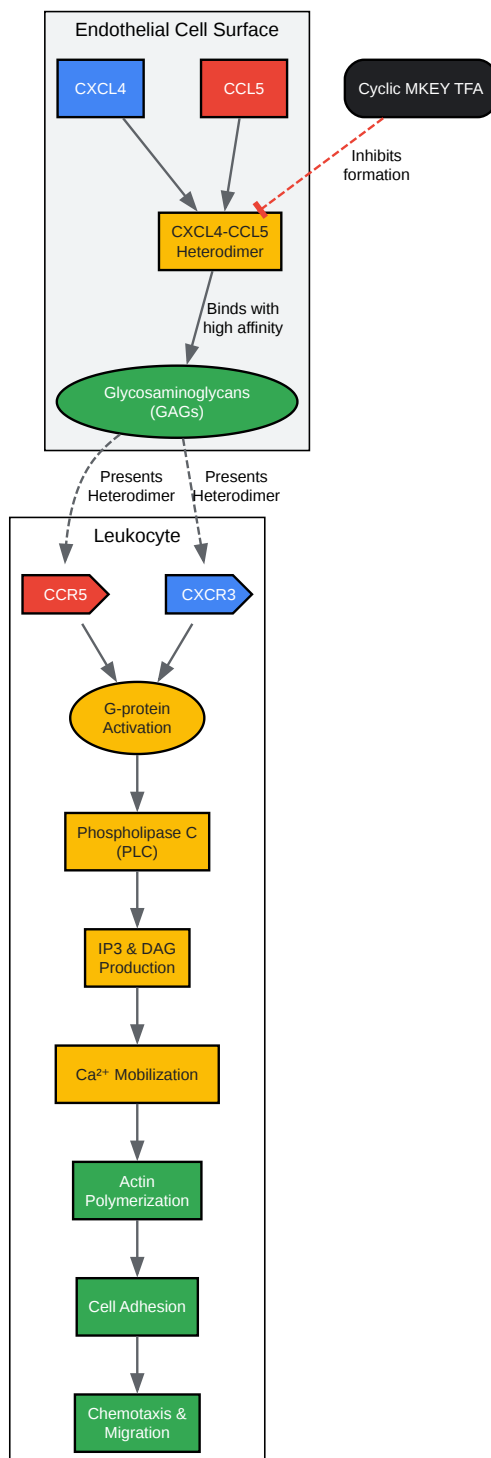
Cyclic MKEY TFA is a synthetic cyclic peptide designed to specifically inhibit the formation of the CXCL4-CCL5 heterodimer. By disrupting this interaction, **Cyclic MKEY TFA** presents a promising therapeutic strategy to mitigate inflammation-driven tissue damage. These application notes provide detailed protocols for cell-based assays to evaluate the biological activity of **Cyclic MKEY TFA** and other potential inhibitors of the CXCL4-CCL5 axis.

Signaling Pathway of CXCL4-CCL5 Heterodimerization and Leukocyte Recruitment

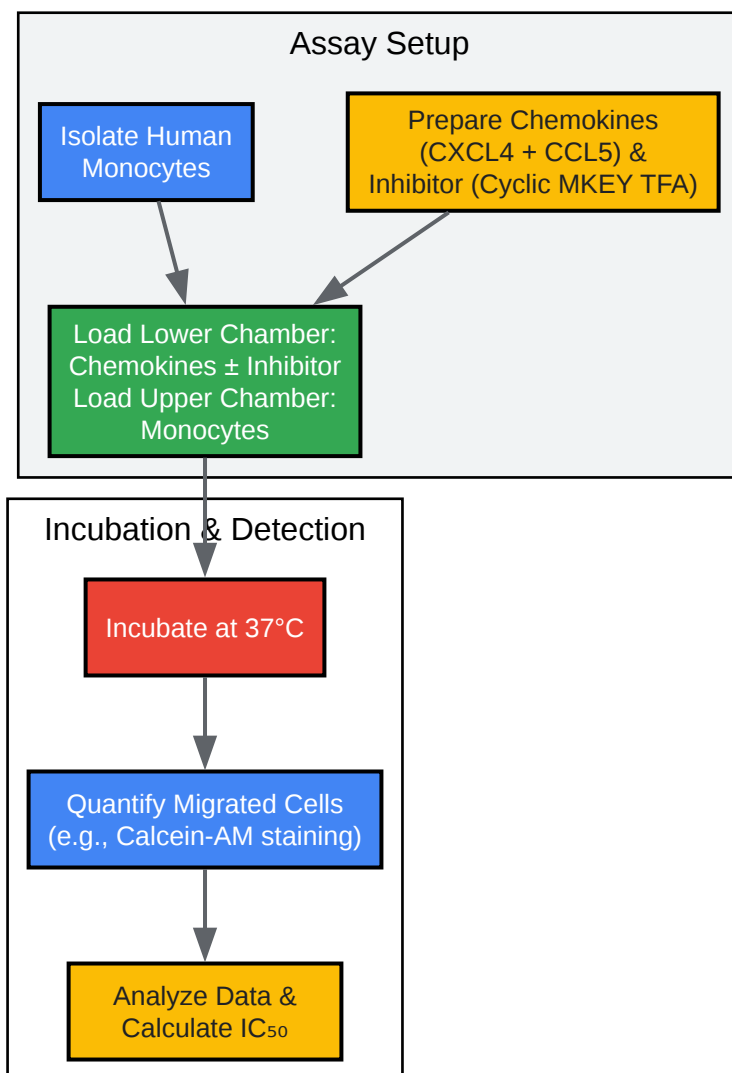
The interaction between CXCL4 and CCL5 leads to the formation of a stable heterodimer that exhibits enhanced affinity for glycosaminoglycans (GAGs) on the endothelial cell surface. This enhanced binding facilitates the presentation of chemokines to their cognate G-protein coupled

receptors (GPCRs) on leukocytes, primarily CCR5 (for CCL5) on monocytes and T-cells, and CXCR3 (for CXCL4) on T-cells. The engagement of these receptors triggers a cascade of intracellular signaling events, culminating in leukocyte adhesion, transendothelial migration, and chemotaxis towards the inflammatory stimulus.

CXCL4-CCL5 Signaling Pathway in Leukocyte Recruitment



Monocyte Chemotaxis Assay Workflow



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